

DL-Methyldopa-d3 chemical structure and properties

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Compound of Interest

Compound Name: DL-Methyldopa-d3

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An In-depth Technical Guide to DL-Methyldopa-d3

For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-Methyldopa-d3 is the deuterium-labeled form of DL-methyldopa, a racemic mixture of the D- and L-isomers of methyldopa. The L-isomer, also known as levomethyldopa, is a centrally acting alpha-2 adrenergic agonist used as an antihypertensive medication. **DL-Methyldopa-d3** serves as a crucial internal standard in bioanalytical and pharmacokinetic studies for the accurate quantification of methyldopa in biological matrices. Its use in techniques such as liquid chromatography-mass spectrometry (LC-MS) allows for precise differentiation from the endogenous analyte, thereby improving the reliability of these assays. This guide provides a comprehensive overview of the chemical structure, properties, and analytical applications of **DL-Methyldopa-d3**.

Chemical Structure and Properties

DL-Methyldopa-d3 is structurally analogous to DL-methyldopa, with the three hydrogen atoms of the alpha-methyl group replaced by deuterium atoms.

Chemical Structure:

(Note: The exact position of the deuterium atoms on the methyl group is not explicitly shown in this simplified 2D representation but is C(CD₃))

Table 1: Chemical and Physical Properties of **DL-Methyldopa-d3** and its non-deuterated analogue

Property	Value (DL-Methyldopa-d3)	Value (DL-Methyldopa - non-deuterated)	Reference
IUPAC Name	2-amino-3-(3,4-dihydroxyphenyl)-2-(methyl-d3)propanoic acid	2-amino-3-(3,4-dihydroxyphenyl)-2-methylpropanoic acid	[1]
Synonyms	2-amino-2-(3,4-dihydroxybenzyl)propanoic-3,3,3-d3 acid	α-Methyl-DL-DOPA	[1][2]
Molecular Formula	C ₁₀ H ₁₀ D ₃ NO ₄	C ₁₀ H ₁₃ NO ₄	[2]
Molecular Weight	214.24 g/mol	211.21 g/mol	[2]
Appearance	Off-white solid	Colorless or almost colorless crystals or white to yellowish-white fine powder	[2][3]
Melting Point	Not available	~300 °C (decomposes)	
Solubility	Soluble in DMSO, slightly soluble in aqueous acid.[4]	Soluble in dilute mineral acids. Solubility in water at 25°C is ~18 mg/mL. Practically insoluble in common organic solvents.	
pKa	Not available	Strongest Acidic: 1.73, Strongest Basic: 9.85	

Disclaimer: Specific experimental data for the melting point, solubility, and pKa of **DL-Methyldopa-d3** are not readily available in the public domain. The values for the non-deuterated form are provided as a close approximation.

Mechanism of Action of Methyldopa

DL-Methyldopa-d3 is primarily used as an analytical standard and is not intended for therapeutic use. However, understanding the mechanism of its non-deuterated counterpart, methyldopa, is crucial for contextualizing its application in pharmaceutical research.

Methyldopa is a prodrug that exerts its antihypertensive effects through its active metabolite, α -methylnorepinephrine. The signaling pathway is as follows:

Figure 1: Mechanism of Action of Methyldopa

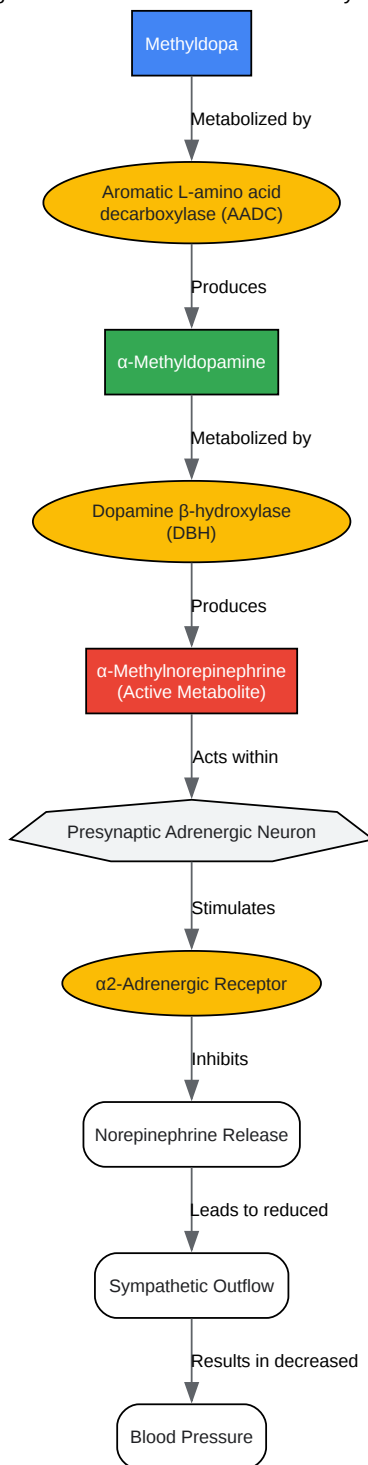
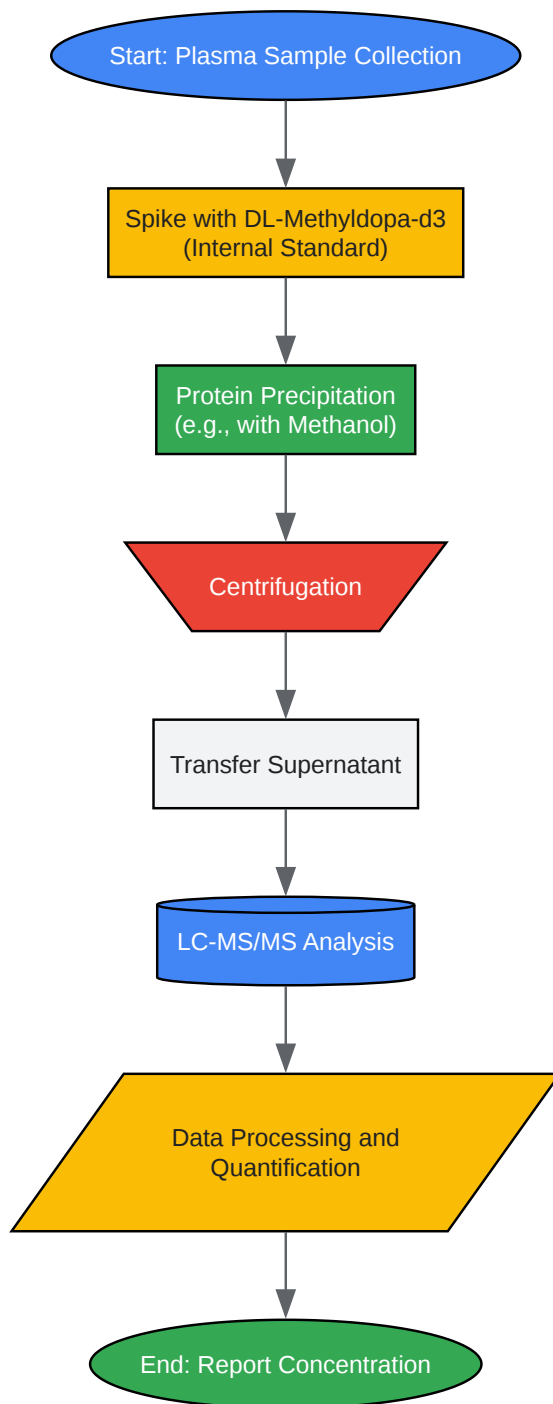


Figure 2: Bioanalytical Workflow for Methyldopa Quantification

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